

3-Cyanobenzenesulfonyl chloride physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyanobenzenesulfonyl chloride

Cat. No.: B030356

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **3-Cyanobenzenesulfonyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-cyanobenzenesulfonyl chloride**. The information is compiled from various chemical suppliers and databases to ensure a thorough and accurate representation of the compound's characteristics. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development who may utilize this compound in their work.

Core Physical and Chemical Properties

3-Cyanobenzenesulfonyl chloride is a chemical intermediate commonly used in organic synthesis. It is a solid at room temperature, appearing as a white to light yellow crystalline powder.[1] It is sensitive to moisture and should be stored under an inert atmosphere.[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3-cyanobenzenesulfonyl chloride**. Data has been aggregated from multiple sources to provide a range of observed values.

Property	Value	Source(s)
CAS Number	56542-67-7	[1][3]
Molecular Formula	C ₇ H ₄ ClNO ₂ S	[1][4]
Molecular Weight	201.62 g/mol	
Melting Point	45-54 °C	[1][2]
Boiling Point	148 °C	[2]
Density	1.53 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	>110 °C (>230 °F)	[2][5]
Solubility	Soluble in non-polar solvents (e.g., ethers, alkanes, aromatics).[6] Reacts with water.	[6]
Appearance	White to light yellow to dark green powder or crystals.	[1][2]

Experimental Protocols

While specific experimental protocols for the determination of each physical property are not detailed in the available literature, a general procedure for the synthesis of **3-cyanobenzenesulfonyl chloride** is provided below. This protocol also includes characterization data that confirms the identity of the synthesized compound.

Synthesis of 3-Cyanobenzenesulfonyl Chloride from 3-Aminobenzonitrile[3]

This procedure outlines the synthesis of **3-cyanobenzenesulfonyl chloride** via the diazotization of 3-aminobenzonitrile followed by a Sandmeyer-type reaction.

Materials:

- 3-Aminobenzonitrile

- Concentrated Hydrochloric Acid
- Sodium Nitrite (NaNO_2)
- Water (H_2O)
- Copper(I) Chloride (CuCl)
- Acetic Acid
- Sulfur Dioxide (SO_2)
- tert-Butyl Methyl Ether
- Brine
- Silica Gel (60-120 mesh)
- Ethyl Acetate
- Petroleum Ether

Procedure:

- Diazotization:
 - Dissolve 3-aminobenzonitrile (2.5 g, 21 mmol) in a mixture of concentrated hydrochloric acid (20 mL) and water (20 mL).
 - Cool the mixture to 0 °C in an ice bath.
 - Slowly add a solution of sodium nitrite (1.5 g, 22 mmol) in water (5 mL) dropwise to the cooled mixture.
 - Stir the reaction mixture at 0 °C for 10 minutes to ensure the complete formation of the diazonium salt.
- Sulfonylation:

- In a separate flask, add copper(I) chloride (0.2 g) to a solution of acetic acid (25 mL) that has been pre-saturated with sulfur dioxide.
- Stir this solution at 0 °C for 10 minutes.
- Slowly add the sulfur dioxide/copper(I) chloride solution dropwise to the previously prepared diazonium salt solution, maintaining the temperature at 0 °C.
- Stir the reaction mixture for 1 hour at 0 °C.
- Work-up and Purification:
 - After the reaction is complete, pour the mixture into ice water.
 - Extract the product with tert-butyl methyl ether.
 - Combine the organic layers and wash sequentially with water and brine.
 - Purify the crude product by column chromatography on silica gel (60-120 mesh) using 5% ethyl acetate in petroleum ether as the eluent.
 - The final product, **3-cyanobenzenesulfonyl chloride**, is obtained as an off-white solid (1.9 g, 45% yield).

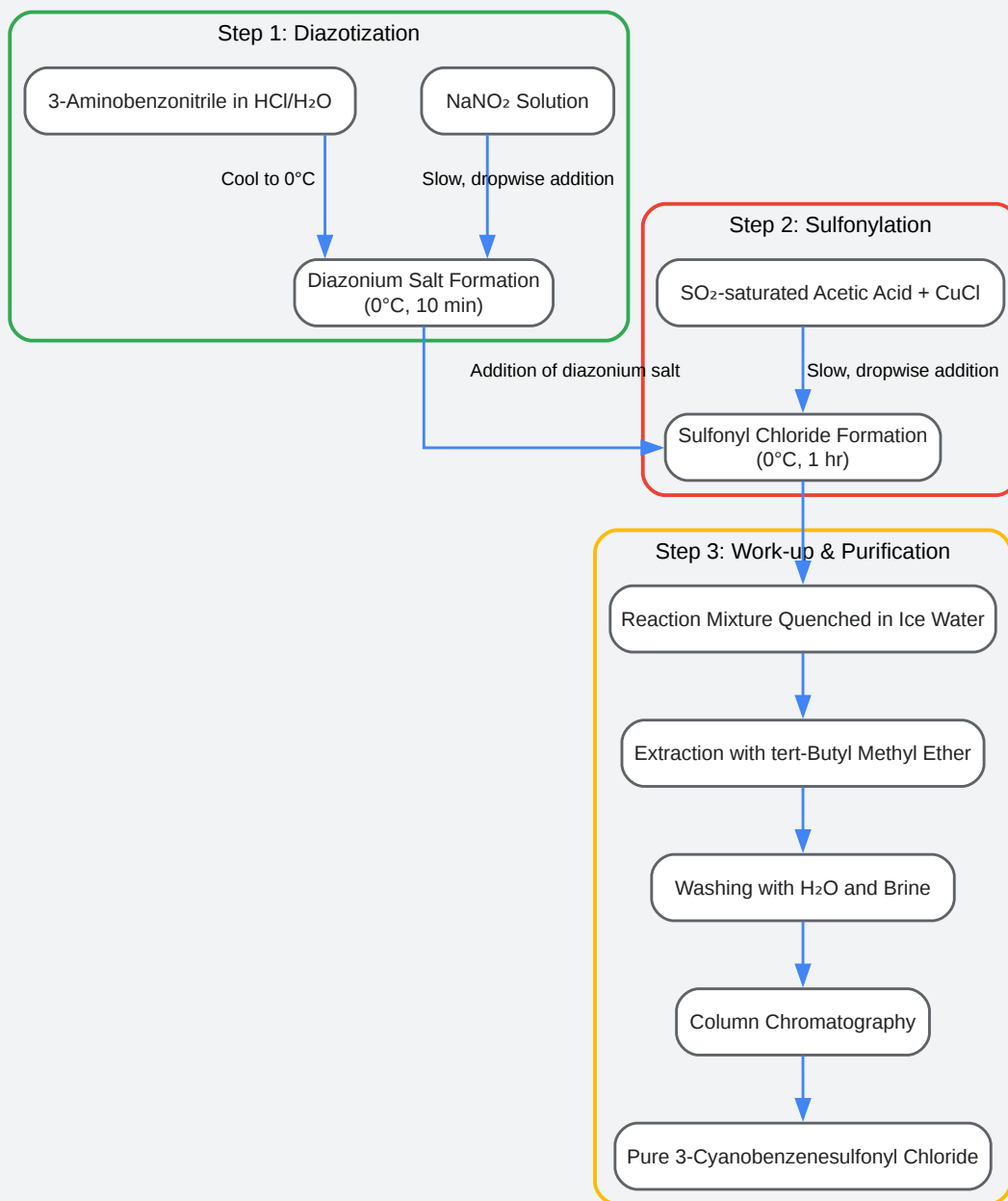
Characterization:

- ¹H NMR (300 MHz, CDCl₃): δ 8.35 (t, J=1.5 Hz, 1H), 8.31-8.27 (m, 1H), 8.06-8.02 (m, 1H), 7.82 (t, J=7.9Hz, 1H).[\[2\]](#)

Visualizations

The following diagram illustrates the workflow for the synthesis of **3-cyanobenzenesulfonyl chloride**.

Synthesis Workflow of 3-Cyanobenzenesulfonyl Chloride

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key stages in the synthesis of **3-cyanobenzenesulfonyl chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Cyanobenzenesulfonyl chloride, 97% 1 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 2. 3-Cyanobenzene-1-sulfonyl chloride CAS#: 56542-67-7 [chemicalbook.com]
- 3. usbio.net [usbio.net]
- 4. usbio.net [usbio.net]
- 5. wwmponline.com [wwmponline.com]
- 6. chembk.com [chembk.com]
- To cite this document: BenchChem. [3-Cyanobenzenesulfonyl chloride physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030356#3-cyanobenzenesulfonyl-chloride-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com